

Ergosterol Peroxide: A Potent Adversary of Drug-Resistant Cancer Cells

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Compound of Interest

Compound Name: *Ergosterol Peroxide*

Cat. No.: *B198811*

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A Comparative Guide to its Efficacy and Mechanisms of Action

For researchers, scientists, and drug development professionals at the forefront of oncology, the emergence of multi-drug resistance in cancer remains a formidable challenge. In the relentless search for novel therapeutic agents, natural compounds have emerged as a promising reservoir of bioactive molecules. Among these, **ergosterol peroxide**, a naturally occurring steroid found in various fungi and lichens, has garnered significant attention for its potent cytotoxic effects against a spectrum of cancer cell lines, including those that have developed resistance to conventional chemotherapeutics. This guide provides a comprehensive comparison of **ergosterol peroxide**'s efficacy against drug-resistant cancer cell lines, supported by experimental data and detailed methodologies, to aid in the evaluation of its therapeutic potential.

Comparative Efficacy of Ergosterol Peroxide and its Derivatives

The cytotoxic activity of **ergosterol peroxide** (EP) and its synthesized derivatives has been evaluated across a range of human cancer cell lines. The half-maximal inhibitory concentration (IC₅₀), a key measure of potency, demonstrates the compound's effectiveness in inhibiting cancer cell proliferation. Notably, EP and its analogs have shown significant activity against breast, liver, cervical, and renal cancer cell lines.

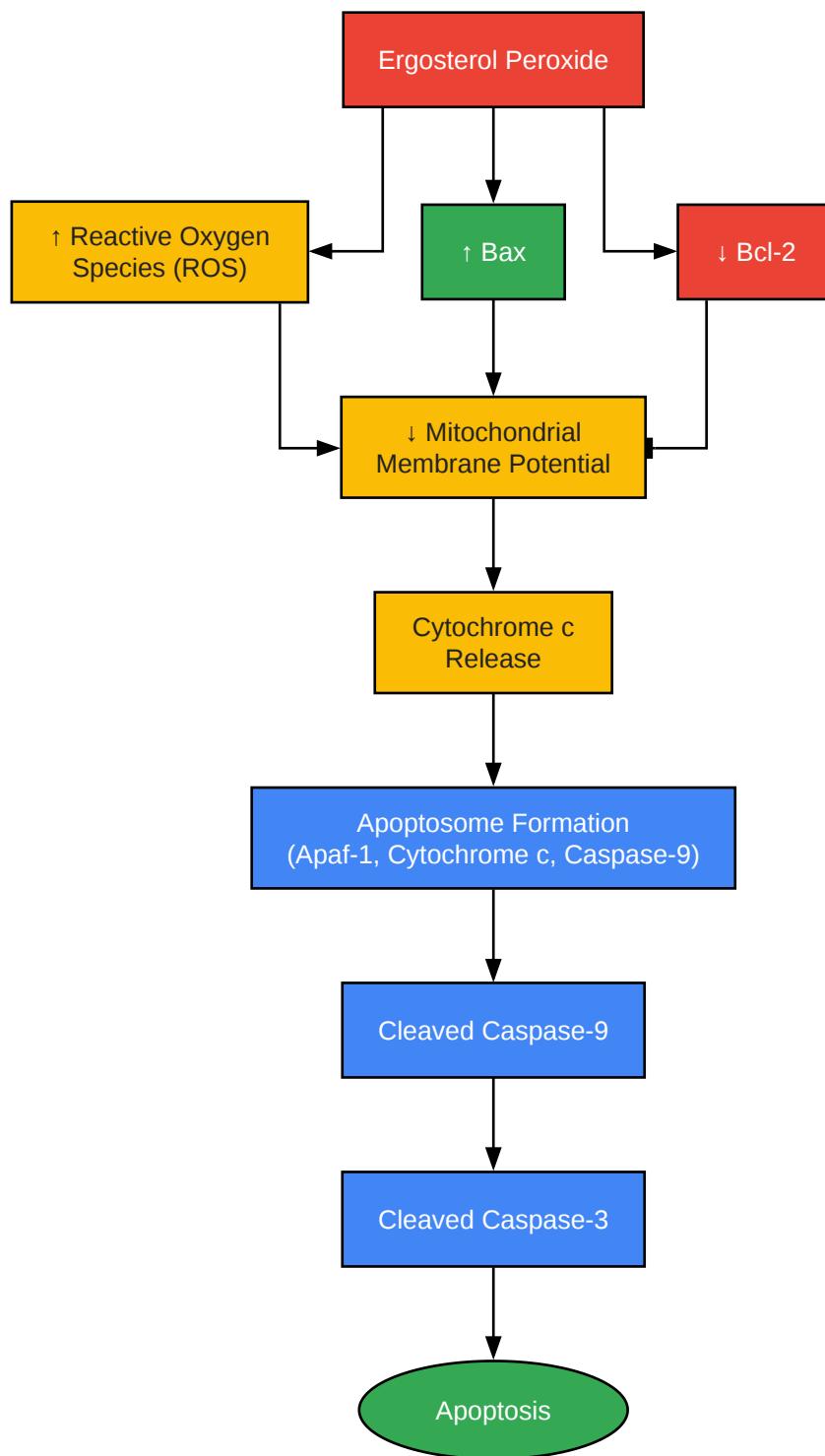
Compound/ Derivative	Cell Line	Cancer Type	Resistance Profile	IC50 (μM)	Reference
Ergosterol Peroxide (EP)	MCF-7	Breast Cancer	-	19.80	[1]
HepG2	Liver Cancer	-	> 50	[1]	
HeLa	Cervical Cancer	-	> 50	[1]	
786-O	Renal Cell Carcinoma	-	~30		
T47D	Breast Cancer	-	5.8	[2]	
HCT-116	Colorectal Cancer	-	Not specified	[3]	
A549	Lung Cancer	-	Not specified	[3]	
Mito-EP-3b	MCF-7	Breast Cancer	-	2.04	[1]
HepG2	Liver Cancer	-	2.11	[1]	
HeLa	Cervical Cancer	-	4.65	[1]	
EP-B2	MCF-7	Breast Cancer	Paclitaxel-Resistant	8.60	[3][4]
HepG2	Liver Cancer	-	7.82	[3][4]	
EP-A2	MCF-7	Breast Cancer	Paclitaxel-Resistant	9.39	[3][4]

Deciphering the Molecular Mechanisms: Key Signaling Pathways

Ergosterol peroxide exerts its anticancer effects through the modulation of several critical signaling pathways that govern cell survival, proliferation, and apoptosis. Understanding these mechanisms is pivotal for its development as a targeted therapeutic agent.

Mitochondrial Apoptosis Pathway

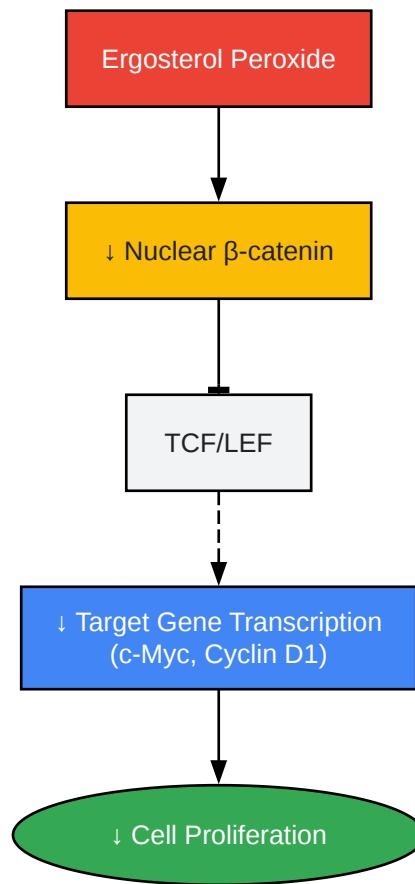
Ergosterol peroxide is a potent inducer of apoptosis, the process of programmed cell death, primarily through the intrinsic mitochondrial pathway. It disrupts the mitochondrial membrane potential, leading to the release of pro-apoptotic factors.

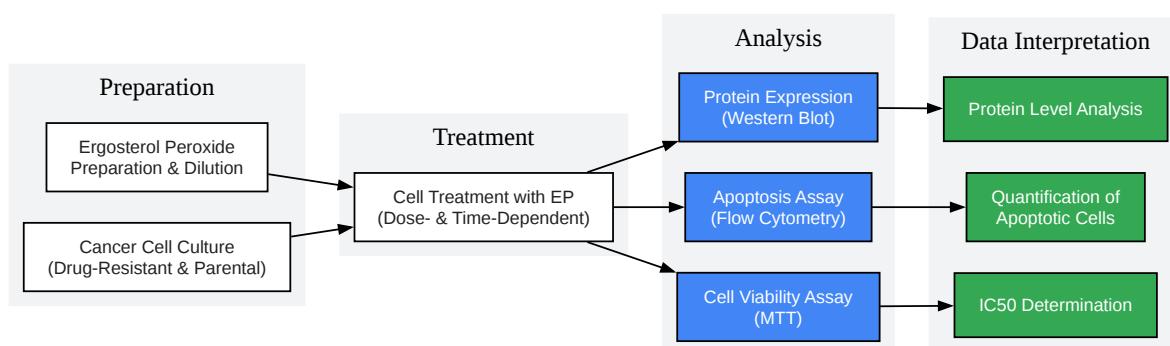
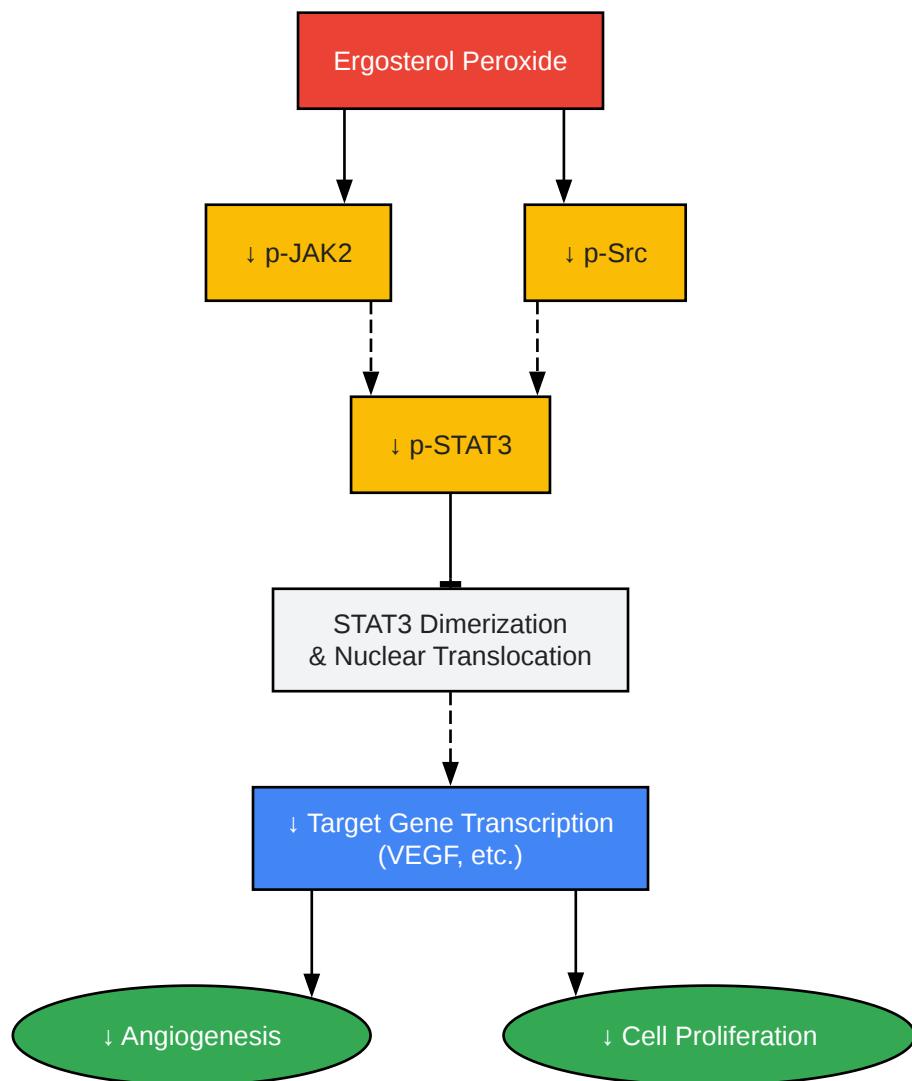
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Caption: **Ergosterol Peroxide-Induced Mitochondrial Apoptosis.**

β-catenin Signaling Pathway

The Wnt/β-catenin signaling pathway is frequently dysregulated in various cancers, leading to uncontrolled cell proliferation. **Ergosterol peroxide** has been shown to inhibit this pathway, thereby suppressing tumor growth.



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